

Trifluoroacetaldehyde ethyl hemiacetal CAS number 433-27-2 properties

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Compound of Interest

Compound Name: *Trifluoroacetaldehyde ethyl hemiacetal*

Cat. No.: B041087

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An In-depth Technical Guide to **Trifluoroacetaldehyde Ethyl Hemiacetal** (CAS 433-27-2)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **Trifluoroacetaldehyde Ethyl Hemiacetal** (CAS No. 433-27-2), a key fluorinated building block in modern organic synthesis. It covers its chemical and physical properties, safety and handling, and significant applications, with a focus on its role in the development of complex molecules for the pharmaceutical and agrochemical industries.

Introduction

Trifluoroacetaldehyde ethyl hemiacetal, also known as 1-ethoxy-2,2,2-trifluoroethanol, is a valuable organic compound valued for its ability to act as a stable, manageable precursor to the highly reactive and gaseous trifluoroacetaldehyde (fluoral).^[1] The presence of the trifluoromethyl (-CF₃) group imparts unique electronic properties, making it a crucial reagent for introducing this moiety into organic molecules. The -CF₃ group is of significant interest in drug development as it can enhance metabolic stability, binding affinity, and lipophilicity of bioactive compounds.^[2] This guide consolidates the known properties and applications of this versatile reagent.

Chemical and Physical Properties

Trifluoroacetaldehyde ethyl hemiacetal is a colorless to nearly colorless liquid, often with a distinctive odor.^{[2][3][4]} It is typically supplied with a purity of over 80% and may contain approximately 10% ethanol as a stabilizer.^{[2][5]} The compound is soluble in a range of organic solvents.^[3]

Table 1: Physicochemical Properties of Trifluoroacetaldehyde Ethyl Hemiacetal

Property	Value	References
CAS Number	433-27-2	[3][6]
Molecular Formula	C ₄ H ₇ F ₃ O ₂	[2][4]
Molecular Weight	144.09 g/mol	[2][7][8]
Appearance	Colorless to almost colorless clear liquid	[2][4]
Boiling Point	104-105 °C (at 745 mmHg)	[7][9][10][11]
Density	1.221 g/mL at 25 °C	[7][9][12]
Refractive Index	n _{20/D} 1.342	[7][9]
Flash Point	39 °C (102.2 °F)	[7][10][12][13]
Stability	Stable under normal conditions	[4][6][14]

Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **Trifluoroacetaldehyde ethyl hemiacetal**.

Table 2: Spectroscopic Identifiers

Data Type	Description / Availability	References
¹ H NMR	Spectra available from chemical suppliers and databases.	[15]
FTIR	Spectra available, characteristic of O-H, C-H, C-O, and C-F bonds.	[16]
Mass Spectrometry	Spectra available from databases.	[15] [16]
InChI	InChI=1S/C4H7F3O2/c1-2-9-3(8)4(5,6)7/h3,8H,2H2,1H3	[3] [7] [15]
SMILES	CCOC(O)C(F)(F)F	[3] [10] [17]

Reactivity and Applications

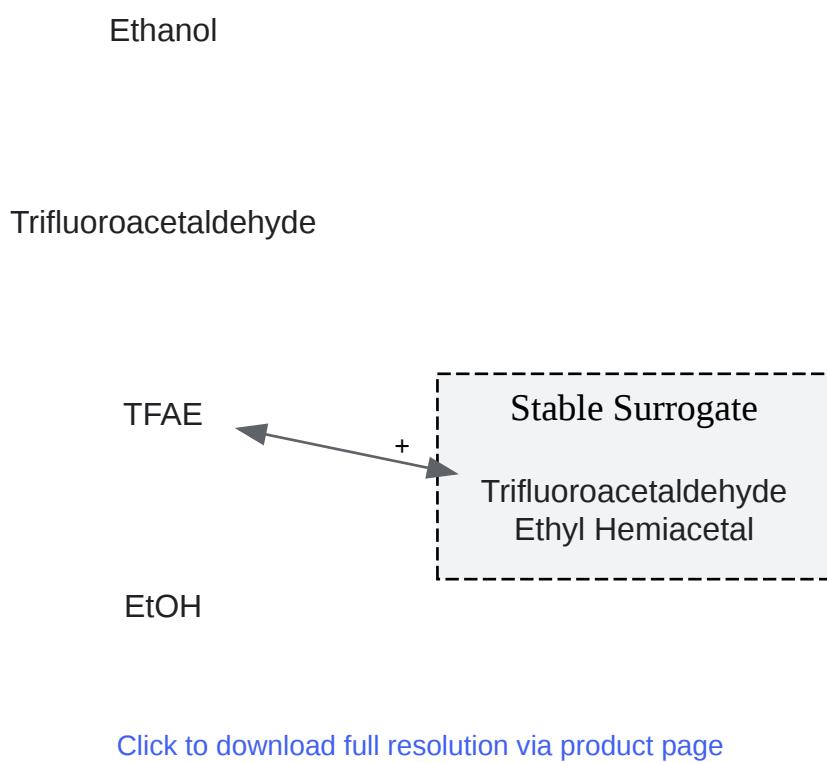
The primary utility of **Trifluoroacetaldehyde ethyl hemiacetal** stems from its role as a convenient, liquid-form surrogate for the gaseous and unstable trifluoroacetaldehyde.[\[1\]](#)[\[7\]](#) It readily participates in reactions that require the electrophilic trifluoroacetaldehyde moiety.

Key Applications

- **Synthesis of Trifluoromethylated Alcohols:** It reacts with various nucleophiles, including organosilanes in the presence of a Lewis acid, to produce a wide range of α -trifluoromethylated alcohols.[\[7\]](#)[\[12\]](#) These alcohols are important intermediates for antifungal, antitumor, and other chemotherapeutic agents.[\[7\]](#)
- **Pharmaceutical Synthesis:** The compound is explicitly used in the synthesis of peptidomimetic inhibitors of the human cytomegalovirus protease and in the creation of transforming growth factor- β (TGF- β) type I receptor inhibitors.[\[3\]](#)[\[9\]](#)
- **Agrochemicals and Materials Science:** Its ability to introduce fluorine atoms is leveraged in the development of advanced agrochemicals and materials, such as specialized polymers and coatings, where fluorine imparts enhanced chemical resistance and stability.[\[2\]](#)

Chemical Reactivity

The compound's reactivity is dominated by the hemiacetal functional group. It exists in equilibrium with its constituent aldehyde (trifluoroacetaldehyde) and alcohol (ethanol). This equilibrium can be shifted under reaction conditions, allowing for the *in situ* generation of the reactive aldehyde. Due to the strong electron-withdrawing nature of the trifluoromethyl group, the carbonyl carbon of the parent aldehyde is highly electrophilic, making it susceptible to nucleophilic attack.^[3] The hemiacetal itself can undergo hydrolysis in the presence of water.^[3]



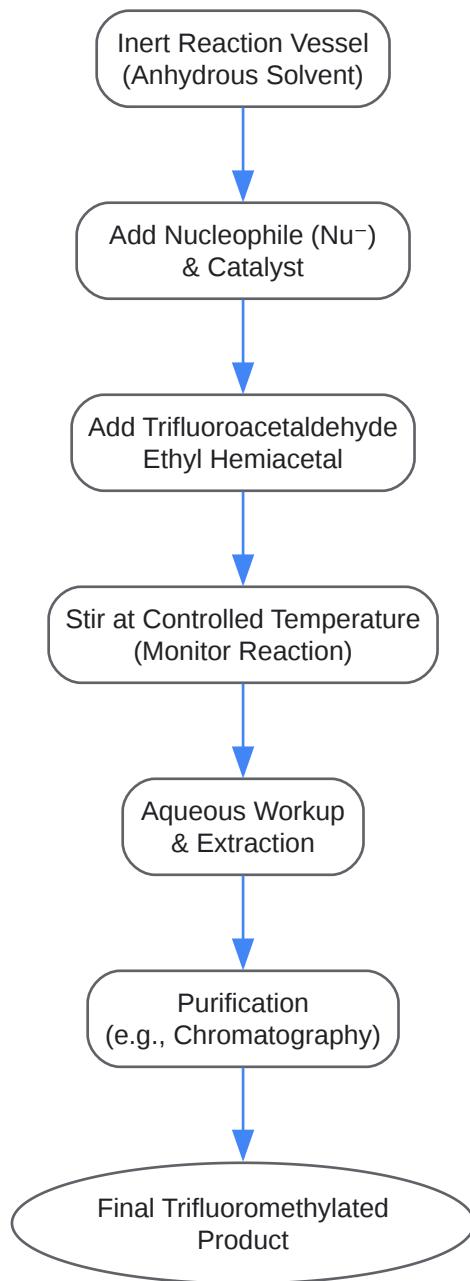
Caption: Equilibrium of **Trifluoroacetaldehyde Ethyl Hemiacetal**.

Experimental Protocols & Methodologies

While specific, detailed experimental protocols are proprietary or published in primary literature, a general methodology for its use can be described. A common application involves the enamine-assisted generation of trifluoroacetaldehyde for subsequent carbon-carbon bond formation.

General Protocol for Nucleophilic Addition

- Reaction Setup: A reaction vessel is charged with a suitable anhydrous solvent (e.g., dichloromethane) under an inert atmosphere (e.g., nitrogen).[18]
- Reagent Addition: The nucleophile and any necessary catalyst (e.g., a Lewis acid or a base) are added to the solvent.
- Hemiacetal Addition: **Trifluoroacetaldehyde ethyl hemiacetal** is added to the mixture, often via syringe.[18]
- Reaction Conditions: The reaction is stirred at a specified temperature (ranging from ambient to elevated temperatures) for a period sufficient to ensure complete conversion, monitored by techniques like TLC or NMR.[18]
- Workup and Purification: Upon completion, the reaction is quenched, followed by an aqueous workup and extraction with an organic solvent. The crude product is then purified, typically using column chromatography, to yield the desired trifluoromethylated compound.



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Caption: General workflow for reactions using the hemiacetal.

Safety and Handling

Trifluoroacetaldehyde ethyl hemiacetal is a hazardous chemical and requires careful handling in a laboratory setting.^[6]

Table 3: GHS Hazard Information

Hazard Statement	Code	Description	References
Flammability	H225 / H226	Highly flammable liquid and vapor	[7][8][10]
Acute Toxicity	H302	Harmful if swallowed	[4][6][10]
Skin Irritation	H315	Causes skin irritation	[4][6]
Eye Irritation	H319	Causes serious eye irritation	[4][6]
Specific Target Organ Toxicity	H335	May cause respiratory irritation	
Germ Cell Mutagenicity	H340	May cause genetic defects	
Reproductive Toxicity	H360	May damage fertility or the unborn child	
Specific Target Organ Toxicity (Repeated Exposure)	H372 / H373	Causes/May cause damage to organs (liver, nervous system) through prolonged or repeated exposure	

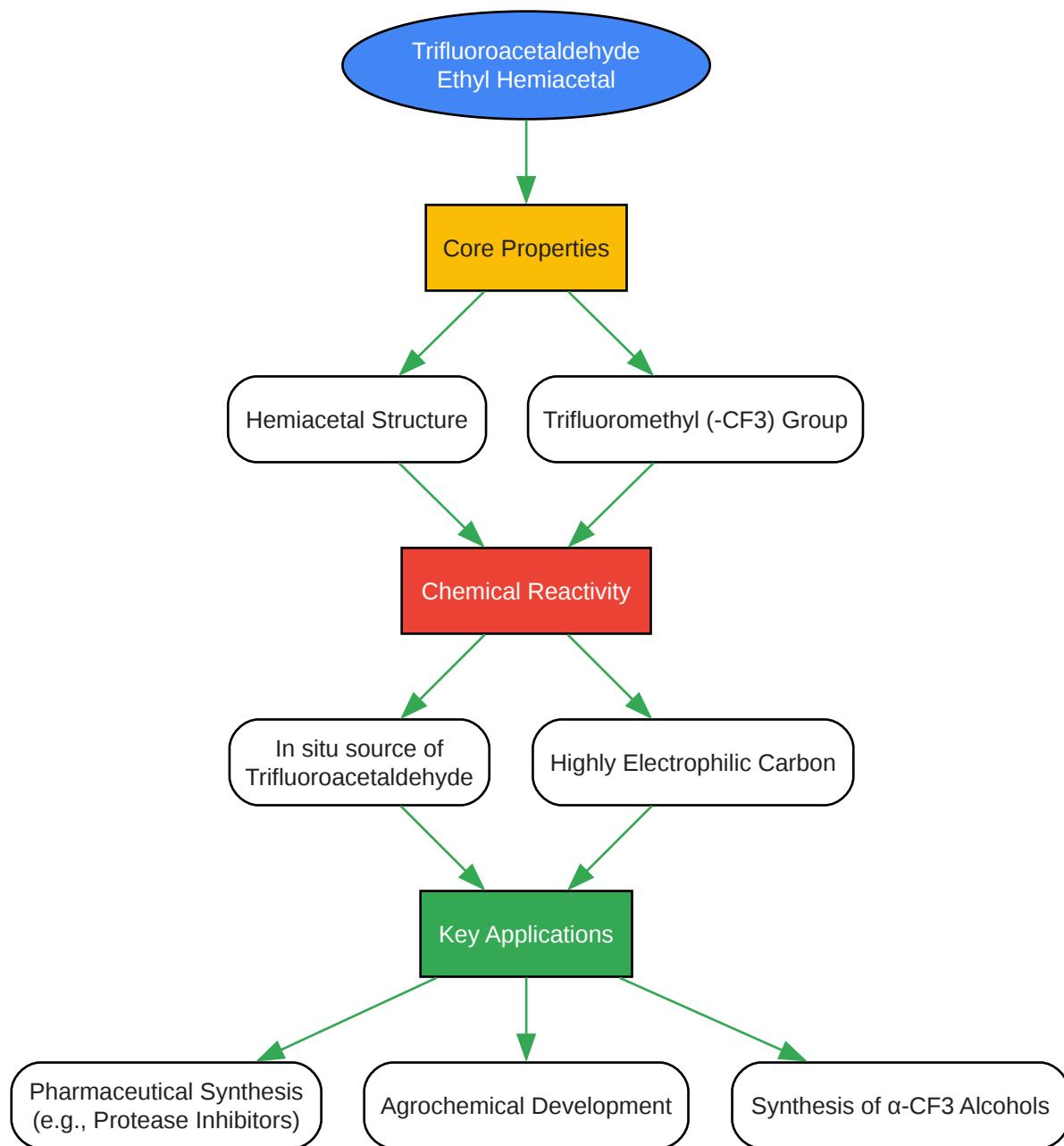
Handling Recommendations:

- Use in a well-ventilated area or fume hood.[6]
- Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat.[4][6]
- Keep away from heat, sparks, open flames, and other ignition sources.[4][6]
- Ground/bond container and receiving equipment to prevent static discharge.[6]
- Store in a tightly closed container in a cool, dry, and well-ventilated place.[6][7]

- Incompatible Materials: Avoid contact with strong oxidizing agents and acids.[4][6][14]

Conclusion

Trifluoroacetaldehyde ethyl hemiacetal (CAS 433-27-2) is a cornerstone reagent for trifluoromethylation in organic synthesis. Its utility as a stable, liquid precursor to trifluoroacetaldehyde provides a significant advantage in terms of handling and reactivity control. Its successful application in the synthesis of complex pharmaceutical inhibitors highlights its importance to the drug discovery and development pipeline. A thorough understanding of its properties, reactivity, and safety protocols is essential for its effective and safe utilization in research and development.

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Caption: Relationship between properties and applications.

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